

Application Notes and Protocols: Dissolving 2-Dimethylamino-propionic Acid Hydrochloride

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Compound of Interest

Compound Name: *2-Dimethylamino-propionic acid hydrochloride*

CAS No.: *16708-13-7*

Cat. No.: *B1146412*

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Introduction: Understanding the Solute

2-Dimethylamino-propionic acid hydrochloride, also known as N,N-Dimethylalanine hydrochloride, is a derivative of the amino acid alanine. As a hydrochloride salt of a tertiary amine, its physicochemical properties are dictated by the protonated amine group, which imparts significant polarity and a propensity for aqueous solubility.^[1] The presence of the carboxyl group and the relatively small aliphatic structure further influences its behavior in various solvent systems.

These application notes provide a comprehensive, experience-driven guide for the effective dissolution of **2-Dimethylamino-propionic acid hydrochloride**. The protocols herein are designed for researchers in drug development and chemical synthesis, emphasizing the rationale behind solvent selection and handling procedures to ensure solution integrity, stability, and suitability for downstream applications.

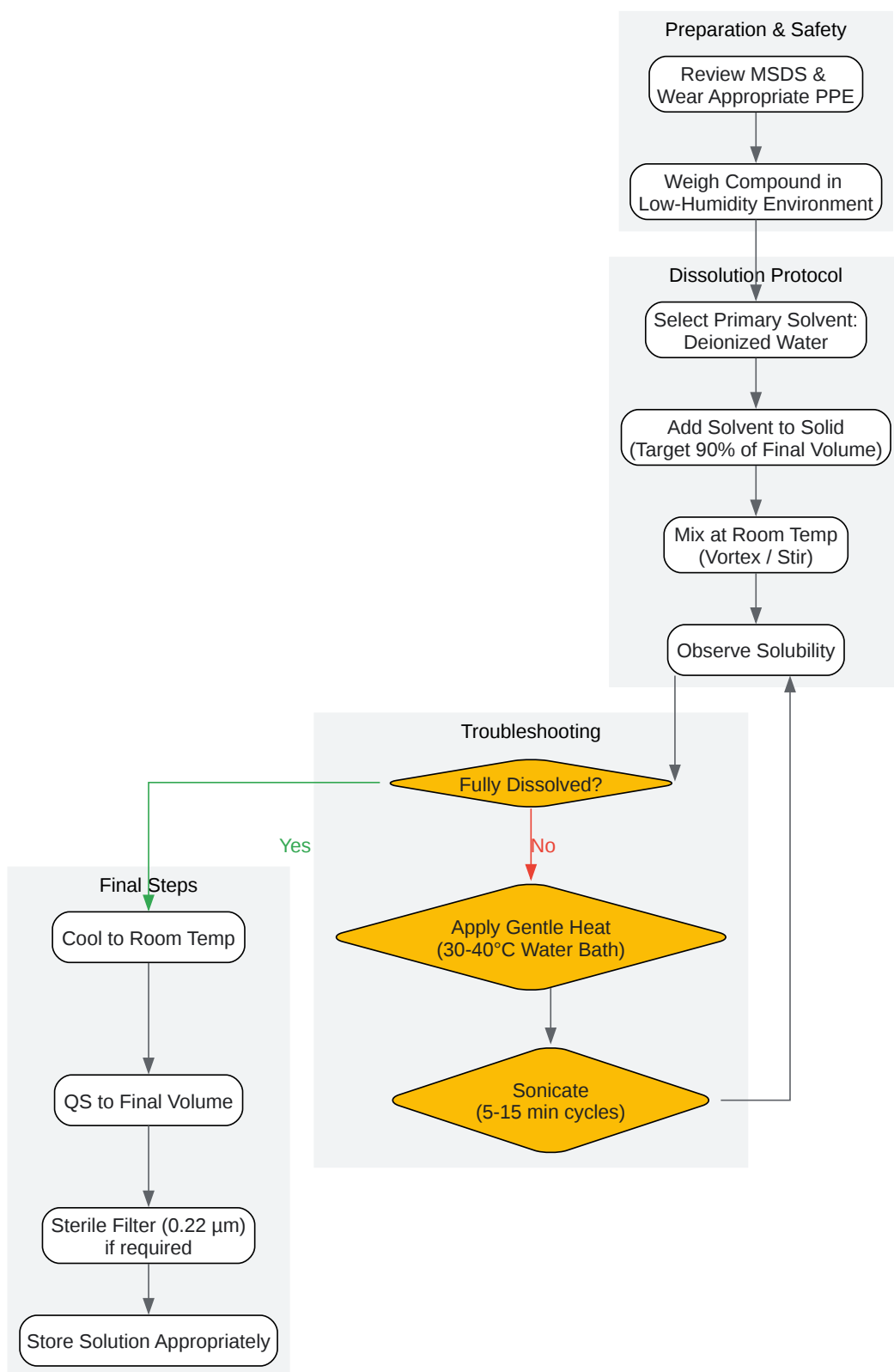
Physicochemical Data Summary:

Property	Value / Observation	Source / Rationale
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	PubChem[2]
Molecular Weight	153.61 g/mol	TCI Chemicals
Appearance	White to off-white crystalline solid or powder	TCI Chemicals
Form	Hydrochloride Salt	Chemical structure
Key Functional Groups	Tertiary Amine (protonated), Carboxylic Acid	Chemical structure
Predicted Solubility	High in polar protic solvents (e.g., Water, Ethanol)	General principle for amine hydrochloride salts[1]
Hygroscopicity	Expected to be hygroscopic	Common characteristic of soluble salts[3]

Core Directive: A First-Principles Approach to Dissolution

Given that **2-Dimethylamino-propionic acid hydrochloride** is not a widely documented compound with standardized dissolution protocols, a systematic, first-principles approach is required. The strategy is to begin with the most probable solvent based on chemical structure and progressively move to more complex systems if necessary. The primary assumption, grounded in chemical theory, is that as a hydrochloride salt, the compound will behave as an ionic species and dissolve readily in polar protic solvents.[1][4]

The following workflow diagram outlines the decision-making process for solvent selection and optimization.



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Sources

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